

# Reactivity Profile of 2-Chloro-5-fluorobenzyl bromide: A Technical Guide

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## Compound of Interest

Compound Name: 2-Chloro-5-fluorobenzyl bromide

Cat. No.: B1350545

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## Abstract

**2-Chloro-5-fluorobenzyl bromide** is a halogenated aromatic compound widely employed as a versatile intermediate in organic synthesis.<sup>[1]</sup> Its significance lies in its unique reactivity, which allows for the strategic introduction of the 2-chloro-5-fluorobenzyl moiety into a wide range of molecules. This functionality is particularly valuable in the development of novel pharmaceuticals, agrochemicals, and materials.<sup>[1]</sup> The compound's reactivity is dominated by the benzylic bromide, a highly effective leaving group, making it an excellent substrate for nucleophilic substitution reactions. This guide provides an in-depth analysis of its synthesis, physicochemical properties, and characteristic reactions, complete with experimental protocols and mechanistic diagrams to support advanced research and development.

## Physicochemical and Spectroscopic Data

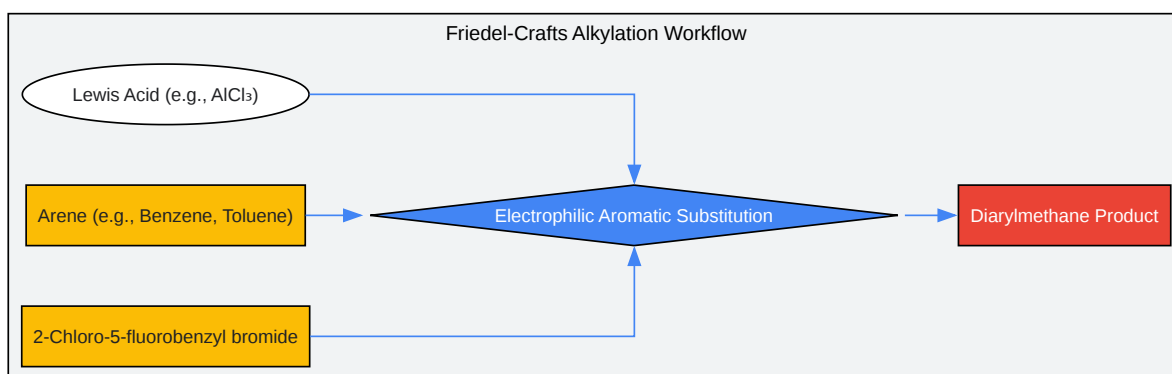
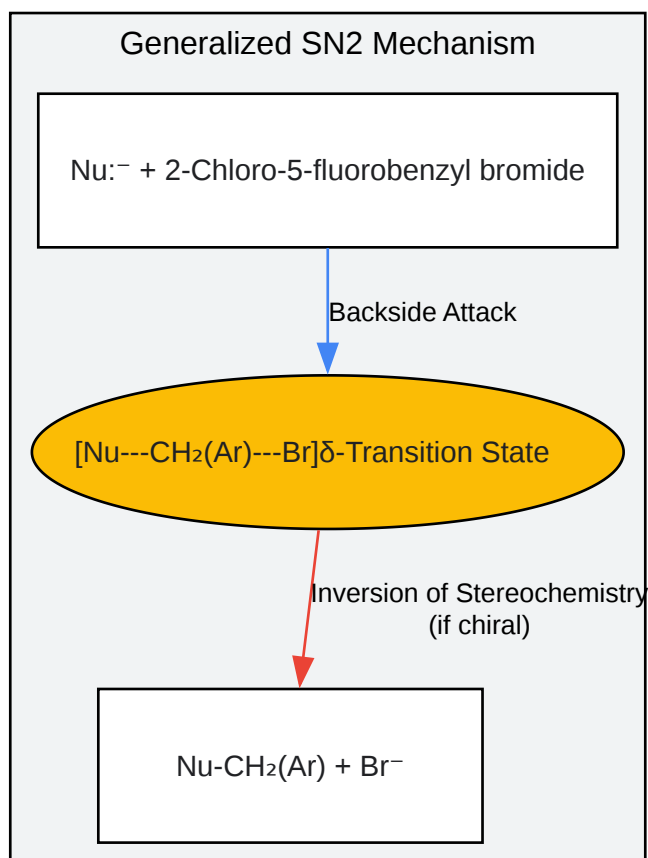
The fundamental properties of **2-Chloro-5-fluorobenzyl bromide** are summarized below. This data is essential for its safe handling, reaction setup, and analytical characterization.

Property	Value	Reference
CAS Number	81778-09-8	[2][3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrClF	[3][4]
Molecular Weight	223.47 g/mol	[2][4]
Appearance	Colorless Liquid	[3]
Boiling Point	65-66 °C at 2 mmHg	[2][3]
Density	1.654 g/mL at 25 °C	[2][3]
Refractive Index (n <sub>20/D</sub> )	1.566	[2][3]
Flash Point	18 °C (closed cup)	[3]
InChI Key	AUVLFQDKJFSFIX-UHFFFAOYSA-N	[2][4]
SMILES	Fc1ccc(Cl)c(CBr)c1	[2]

Note: Spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectra are available through chemical databases.[5][6]

## Synthesis

**2-Chloro-5-fluorobenzyl bromide** is typically synthesized via the radical bromination of its corresponding toluene precursor, 2-chloro-5-fluorotoluene.[2][3] This reaction commonly utilizes N-bromosuccinimide (NBS) as the bromine source and a radical initiator like azobisisobutyronitrile (AIBN) or benzoyl peroxide under thermal or photochemical conditions.



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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Chloro-5-fluorobenzyl bromide 99 81778-09-8 [sigmaaldrich.com]
- 3. 2-Chloro-5-fluorobenzyl bromide CAS#: 81778-09-8 [amp.chemicalbook.com]
- 4. 2-Chloro-5-fluorobenzyl bromide | C7H5BrClF | CID 2773623 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 81778-09-8|2-Chloro-5-fluorobenzyl bromide|BLD Pharm [bldpharm.com]
- 6. 2-(Bromomethyl)-1-chloro-4-fluorobenzene(81778-09-8) 1H NMR [m.chemicalbook.com]
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